

Personal protective equipment for handling Cyclohexanesulfonyl chloride

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Compound of Interest

Compound Name: *Cyclohexanesulfonyl chloride*

Cat. No.: *B1346359*

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Essential Safety and Handling Guide for Cyclohexanesulfonyl Chloride

This guide provides immediate, essential safety protocols and logistical information for handling **Cyclohexanesulfonyl chloride** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe operational handling and disposal.

Chemical and Physical Properties

Cyclohexanesulfonyl chloride is a corrosive and moisture-sensitive compound that requires careful handling.^{[1][2]} It is a colorless to pale yellow liquid with a pungent odor.^[2] Below is a summary of its key properties.

Property	Value
CAS Number	4837-38-1 [1]
Molecular Formula	C ₆ H ₁₁ ClO ₂ S [1]
Molecular Weight	182.67 g/mol [3]
Appearance	Colorless to pale yellow liquid [2]
Density	1.259 g/mL at 25 °C
Flash Point	> 110 °C (> 230 °F) - closed cup
Storage Temperature	2-8°C

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. **Cyclohexanesulfonyl chloride** can cause severe skin burns, serious eye damage, and respiratory irritation.[\[1\]](#)

- Eye and Face Protection:
 - Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)[\[5\]](#)
 - A face shield should be worn in addition to goggles when there is a significant risk of splashing.[\[6\]](#)
- Skin Protection:
 - Gloves: Wear impervious, chemical-resistant gloves.[\[7\]](#) Confirm suitability with the glove supplier.[\[7\]](#)
 - Body: Wear appropriate protective clothing to prevent skin exposure.[\[5\]](#)[\[6\]](#) A lab coat is required at a minimum.
- Respiratory Protection:
 - All work should be conducted in a chemical fume hood to avoid inhalation of vapors.[\[1\]](#)[\[5\]](#)

- If a fume hood is not available or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter, such as a type ABEK (EN14387) respirator filter.[4][5]

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to maintaining a safe laboratory environment.

- Handling:
 - Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4][5]
 - Conduct all work within a certified chemical fume hood.[5]
 - Avoid breathing vapors, mist, or spray.[1]
 - Prevent all contact with skin and eyes.[1]
 - Keep the container tightly closed when not in use.[1][8]
 - Wash hands and any exposed skin thoroughly after handling.[1]
- Storage:
 - Store in a designated corrosives area.[5][9]
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][4][9]
 - Store locked up.[1][9]
 - This chemical is moisture-sensitive; store under an inert gas like nitrogen.[1][8]
 - Incompatible materials to avoid include strong oxidizing agents, water, bases, amines, and alcohols.[9]

Emergency and Spill Response Plan

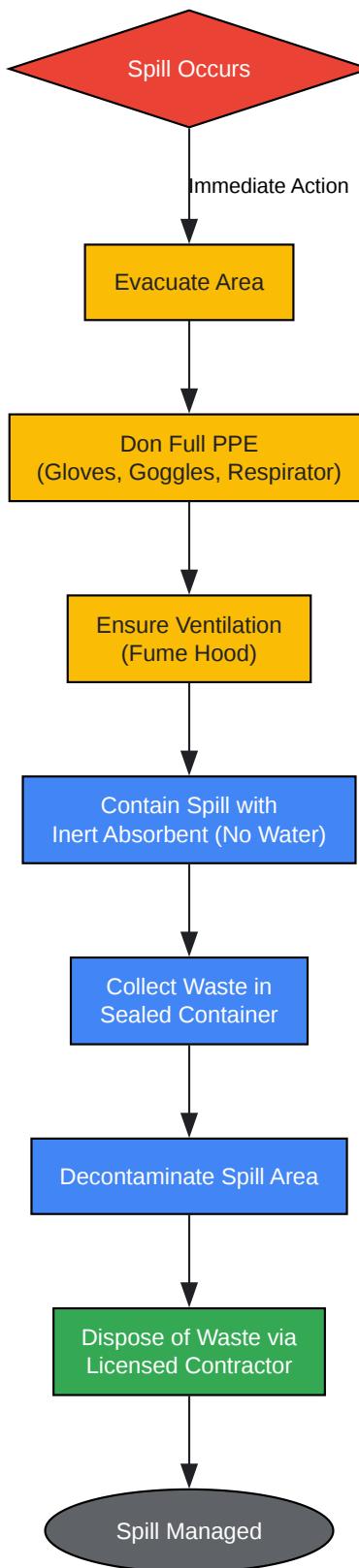
Immediate and appropriate action is crucial in the event of an exposure or spill.

- First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][9]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[1][9]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][9]
- Ingestion: Do NOT induce vomiting.[1][9] Clean mouth with water and drink plenty of water afterwards.[4] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[1][9]

- Spill Containment and Cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated.[8]
- Wear PPE: Don appropriate PPE, including respiratory protection, before entering the area.[8]
- Containment: For small spills, cover with a dry, inert absorbent material such as sand or vermiculite.[1][9] Do not use water.[9]
- Collection: Carefully sweep or shovel the absorbed material into a suitable, closed, and properly labeled container for disposal.[1][4]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material through a licensed waste disposal company.[8]



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Caption: Workflow for **Cyclohexanesulfonyl chloride** spill response.

Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Product:
 - Disposal must be handled by a licensed and approved waste disposal company.[8]
 - Chemical waste generators must adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[8][10]
- Contaminated Packaging:
 - Empty containers should be completely drained.[8]
 - Do not re-use empty containers.[10]
 - Dispose of contaminated packaging in the same manner as the waste product, in accordance with all applicable regulations.[8][10]

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